

Physical properties of 4-Methoxy-1-naphthol (melting point, solubility)

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Compound of Interest

Compound Name: 4-Methoxy-1-naphthol

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A Technical Guide to the Physical Properties of 4-Methoxy-1-naphthol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-Methoxy-1-naphthol**, a compound of interest in antibacterial drug discovery. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental methodologies.

Core Physical Properties

4-Methoxy-1-naphthol is a naphthol derivative with the chemical formula $C_{11}H_{10}O_2$. It presents as a solid at room temperature.^{[1][2][3]} A summary of its key physical properties is provided in the table below.

Property	Value	Source(s)
Melting Point	124-129 °C	^{[1][2][3]}
Water Solubility	Soluble	^[1]
DMSO Solubility	Slightly Soluble	^[1]
Methanol Solubility	Slightly Soluble	^[1]

Experimental Protocols

Accurate determination of physical properties is crucial for the characterization and development of any chemical entity. The following sections detail standardized experimental protocols for measuring the melting point and solubility of organic compounds like **4-Methoxy-1-naphthol**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a high degree of purity, while a broad melting range often indicates the presence of impurities. The capillary method is a widely accepted technique for determining the melting point of organic compounds.^{[1][4]}

Principle: A small, finely powdered sample of the compound is packed into a capillary tube and heated in a controlled manner. The temperatures at which the substance begins to melt and completely liquefies are recorded as the melting range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube with a high-boiling point oil like paraffin or silicone oil, or a digital Mel-Temp apparatus)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle (for powdering the sample)
- Bunsen burner or heating mantle (for Thiele tube method)

Procedure:

- **Sample Preparation:** A small amount of **4-Methoxy-1-naphthol** is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently to pack the powder into the sealed end, forming a

column of 2-3 mm in height.

- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then suspended in the Thiele tube containing the heating oil.
- **Heating:** The side arm of the Thiele tube is gently heated to ensure even heat distribution via convection currents. The temperature should be raised at a rate of approximately 1-2°C per minute as the expected melting point is approached.^[4]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transitioned to a liquid is recorded as the completion of melting. This range is reported as the melting point.

For more standardized procedures, refer to USP <741> guidelines.^{[5][6][7][8]}

Solubility Determination (OECD Guideline 105)

Solubility is a fundamental physicochemical property that influences the absorption, distribution, metabolism, and excretion (ADME) of a drug candidate. The OECD Guideline for the Testing of Chemicals, Test No. 105, provides a standardized method for determining the water solubility of substances.^{[2][9][10][11][12]}

Principle: A saturated solution of the test substance in water is prepared at a constant temperature, and the concentration of the substance in the aqueous phase is determined by a suitable analytical method.

Apparatus:

- Constant temperature bath or shaker
- Vials or flasks with airtight seals
- Centrifuge or filtration apparatus (with filters that do not adsorb the test substance)
- Analytical instrument for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)

- Calibrated balance
- pH meter

Procedure:

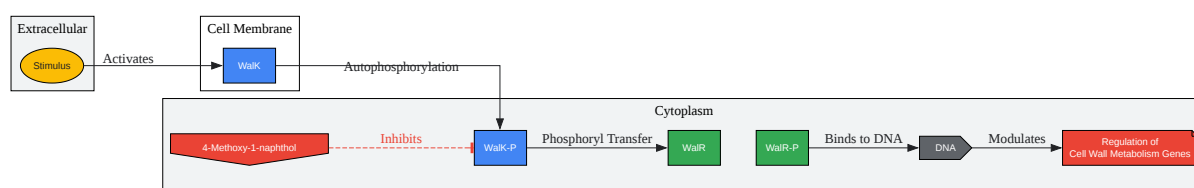
- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and to determine the appropriate sample amount and equilibration time.
- Flask Method (for solubilities $> 10^{-2}$ g/L):
 - An excess amount of **4-Methoxy-1-naphthol** is added to a known volume of water in a flask.
 - The flask is sealed and agitated in a constant temperature bath (e.g., 20 ± 0.5 °C) until equilibrium is reached.[\[9\]](#)[\[10\]](#)
 - The solution is then centrifuged or filtered to separate the undissolved solid.
 - The concentration of **4-Methoxy-1-naphthol** in the clear aqueous phase is determined using a validated analytical method.
- Data Reporting: The solubility is reported in units of mass per volume (e.g., g/L or mg/mL) at the specified temperature.

For other organic solvents, a similar protocol can be followed, replacing water with the solvent of interest. ASTM E1148 also provides a standard test method for measurements of aqueous solubility.[\[3\]](#)

Mechanism of Action: Targeting the WalK/WalR Signaling Pathway

4-Methoxy-1-naphthol has been identified as a novel antibacterial agent that targets the WalK/WalR two-component signal transduction system in Gram-positive bacteria.[\[13\]](#)[\[14\]](#)[\[15\]](#) This system is essential for bacterial viability, primarily due to its role in regulating cell wall metabolism.[\[13\]](#)[\[14\]](#)

The WalK/WalR system is a canonical two-component system comprising a membrane-bound sensor histidine kinase (WalK) and a cytoplasmic response regulator (WalR).[13][16][17] The signaling cascade is initiated by an environmental stimulus, leading to the autophosphorylation of WalK. The phosphoryl group is then transferred to WalR, which, in its phosphorylated state, acts as a transcriptional regulator, controlling the expression of genes involved in cell wall synthesis and hydrolysis.[16][17][18] By inhibiting this pathway, **4-Methoxy-1-naphthol** disrupts the integrity of the bacterial cell wall, leading to cell death.



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Caption: The WalK/WalR signaling pathway and the inhibitory action of **4-Methoxy-1-naphthol**.

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